

A Comprehensive Technical Guide to the Physicochemical Properties of 2-Bromopyrimidine

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Compound of Interest

Compound Name: 2-Bromopyrimidine

Cat. No.: B022483

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This technical guide provides an in-depth overview of the melting and boiling points of **2-Bromopyrimidine**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals. The document outlines standardized experimental protocols for the determination of these physical constants and includes a schematic representation of a common synthetic pathway utilizing this compound.

Core Physicochemical Data

The melting and boiling points of **2-Bromopyrimidine** are critical parameters for its purification, handling, and application in synthetic chemistry. A summary of these properties is presented below.

| Physical Property | Value | Conditions |
|-------------------|-------------|------------------|
| Melting Point | 52 - 58 °C | Ambient Pressure |
| 53 °C | | |
| 55 - 57 °C[1] | (lit.) | |
| 56 - 57.5 °C[2] | | |
| Boiling Point | 62 - 64 °C | 1.5 torr[2] |
| 64 °C | 1.5 mmHg[3] | |

Experimental Protocols

Accurate determination of melting and boiling points is fundamental to verifying the purity and identity of a chemical substance. The following sections detail standardized methodologies for these measurements.

Melting Point Determination (Capillary Method)

The capillary method is a widely used and reliable technique for determining the melting point of a solid organic compound.[1]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: Ensure the **2-Bromopyrimidine** sample is completely dry and finely powdered.[1] If necessary, grind the crystals using a mortar and pestle.

- **Loading the Capillary Tube:** Tap the open end of a capillary tube into the powdered sample to collect a small amount of the compound. Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end. The packed sample height should be 2-3 mm.^[2]
- **Apparatus Setup:** Place the loaded capillary tube into the sample holder of the melting point apparatus.
- **Heating:**
 - For an unknown sample, a rapid heating rate can be used to determine an approximate melting range.
 - For a more accurate measurement, heat rapidly to about 15-20 °C below the expected melting point. Then, decrease the heating rate to 1-2 °C per minute to allow for thermal equilibrium between the sample, heating block, and thermometer.
- **Observation and Recording:** Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the last solid crystal disappears (the completion of melting). This range is the melting point of the sample.^[3] A pure compound will typically exhibit a sharp melting range of 0.5-1.0 °C.

Boiling Point Determination (Micro Method under Reduced Pressure)

Given that **2-Bromopyrimidine**'s boiling point is reported at reduced pressure to prevent decomposition at higher temperatures, a micro-boiling point determination method is appropriate.

Apparatus:

- Thiele tube or a similar heating bath (e.g., oil bath with a stirrer)
- Small test tube
- Capillary tube (sealed at one end)

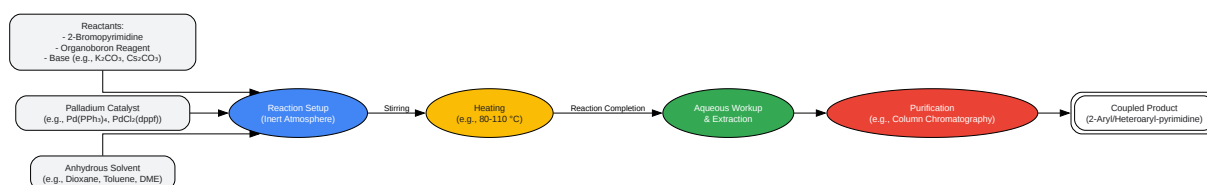
- Thermometer
- Vacuum source and manometer

Procedure:

- Sample Preparation: Place a small amount (a few milliliters) of **2-Bromopyrimidine** into the small test tube.
- Apparatus Assembly:
 - Attach the test tube to the thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.
 - Place a capillary tube, with its sealed end up, into the test tube containing the sample.
 - Immerse the assembly into the Thiele tube or heating bath, ensuring the heat-transfer liquid is above the level of the sample but below the opening of the test tube.
 - Connect the apparatus to a vacuum source and a manometer to control and measure the pressure.
- Heating and Observation:
 - Begin heating the bath gently. As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.
 - Continue heating until a steady and rapid stream of bubbles is observed.
 - Turn off the heat and allow the apparatus to cool slowly.
- Recording the Boiling Point: The boiling point is the temperature at which the bubbling stops and the liquid begins to be drawn back into the capillary tube.^[4] This is the temperature at which the vapor pressure of the liquid equals the pressure of the system. Record this temperature and the corresponding pressure from the manometer.

Synthetic Workflow Example: Suzuki-Miyaura Coupling

2-Bromopyrimidine is a versatile building block in cross-coupling reactions, such as the Suzuki-Miyaura coupling, to form carbon-carbon bonds. This reaction is pivotal in the synthesis of complex molecules, including pharmaceuticals and functional materials. The diagram below illustrates a generalized workflow for this reaction.



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Caption: Generalized workflow for a Suzuki-Miyaura cross-coupling reaction using **2-Bromopyrimidine**.

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